

Introduction: The Chalcone Scaffold

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Compound of Interest

Compound Name: 2-(Fluoromethyl)-6-methylpyrimidin-4-ol
Cat. No.: B13093119

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Chalcones, or 1,3-diphenyl-2-propen-1-ones, are a pivotal class of naturally occurring open-chain flavonoids found in a variety of plants, fruits, and vegetables.^{[4][5]} They serve as biogenic precursors to the entire family of flavonoids and isoflavonoids.^{[4][6]} The core structure consists of two aromatic rings linked by a three-carbon α,β -unsaturated carbonyl system, which is largely responsible for their diverse biological activities.^{[4][7]} This reactive ketoethylenic moiety makes chalcones and their derivatives potent agents in medicinal chemistry, exhibiting a wide spectrum of pharmacological properties including anticancer, anti-inflammatory, antimicrobial, and antioxidant effects.^{[5][7]} The simplicity of their synthesis and the versatility of substituting their aromatic rings have made them a "privileged scaffold" in modern drug discovery.^{[6][8]} This guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and biological significance of 4-Methoxychalcone as a model compound.

Part 1: Core Chemical and Physical Properties

The fundamental physicochemical properties of 4-Methoxychalcone determine its behavior in chemical reactions, biological systems, and analytical procedures. These properties are summarized below.

Property	Value	Reference(s)
IUPAC Name	(2E)-3-(4-methoxyphenyl)-1-phenyl-2-propen-1-one	[9]
Synonyms	4-Methoxychalcone, Phenyl p-methoxystyryl ketone	[9]
CAS Number	959-33-1	[9]
Molecular Formula	C ₁₆ H ₁₄ O ₂	[9][10]
Molecular Weight	238.29 g/mol	[3][9]
Appearance	Yellowish solid	[11]
Melting Point	78-80 °C	[2]
Isomerism	Primarily exists as the more thermodynamically stable trans (E) isomer.	[4]
Solubility	Slightly soluble in water, soluble in organic solvents like ethanol and CDCl ₃ .	[10][11]

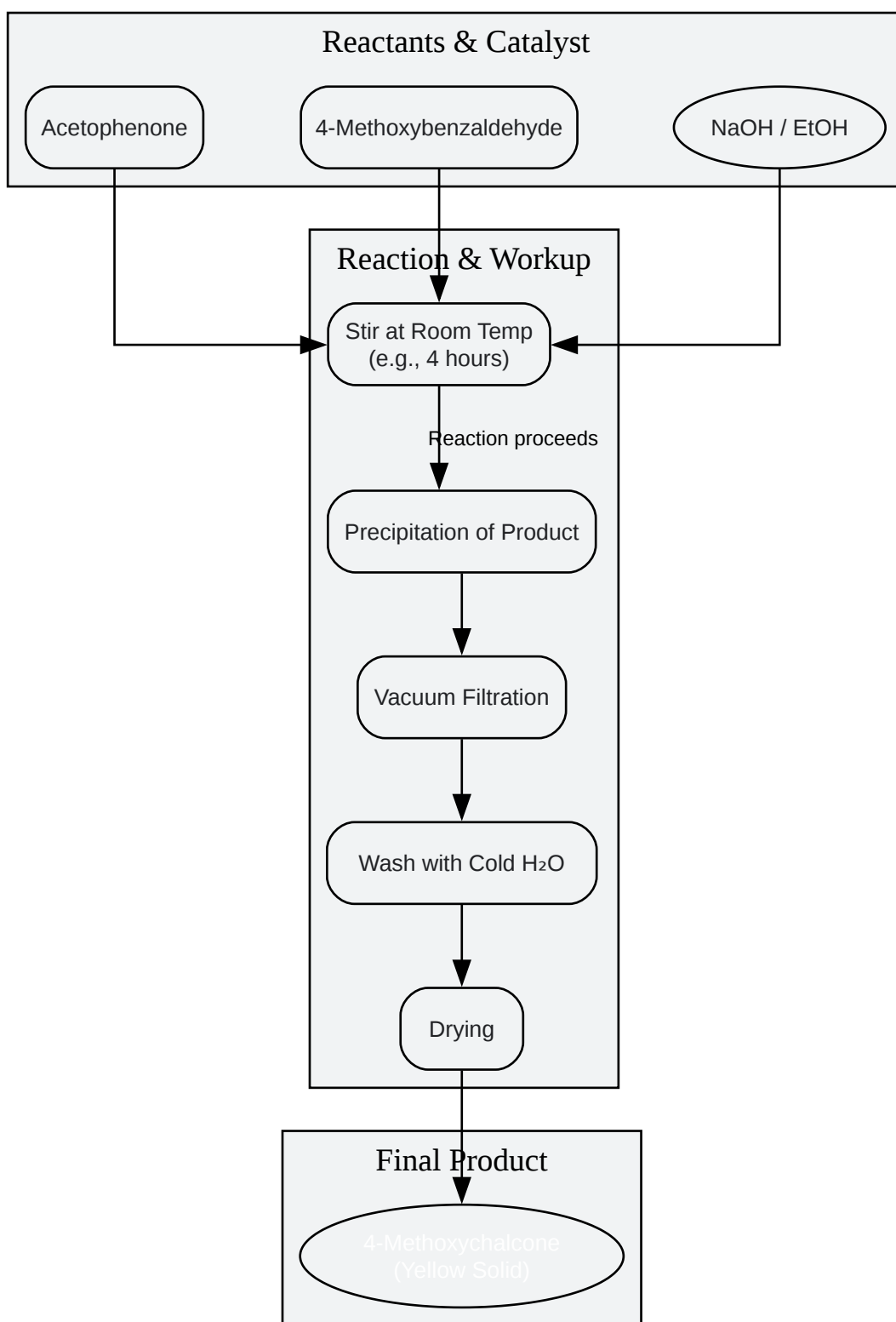
Part 2: Synthesis and Mechanistic Insights

The synthesis of chalcones is notable for its efficiency and simplicity, making a vast array of derivatives accessible for research.

The Claisen-Schmidt Condensation: A Cornerstone Reaction

The most prevalent and straightforward method for synthesizing 4-Methoxychalcone is the Claisen-Schmidt condensation.[5] This reaction involves the base-catalyzed condensation of an acetophenone with an aromatic aldehyde that lacks α-hydrogens.[4] For 4-Methoxychalcone, this translates to the reaction between acetophenone and 4-methoxybenzaldehyde.

Causality in Experimental Design: The choice of a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), is critical. The base deprotonates the α -carbon of the acetophenone, forming a reactive enolate ion. This enolate then acts as a nucleophile, attacking the electrophilic carbonyl carbon of the 4-methoxybenzaldehyde. The subsequent dehydration of the aldol addition product is facile, driven by the formation of a highly conjugated system that extends across both aromatic rings and the propenone bridge, resulting in the stable chalcone product.



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Caption: Workflow for Claisen-Schmidt Condensation.

Experimental Protocol: Synthesis of 4-Methoxychalcone

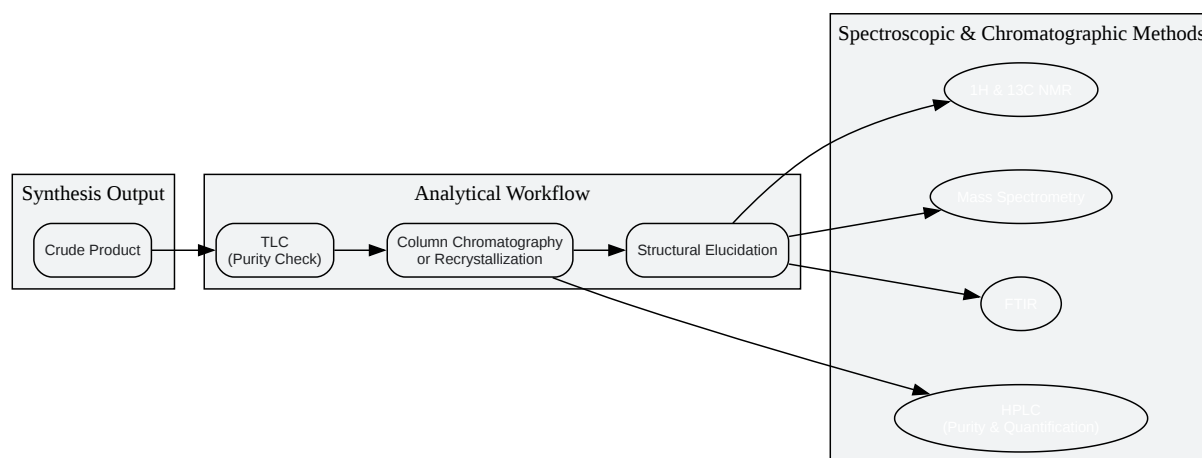
This protocol describes a standard laboratory procedure for the synthesis of 4-Methoxychalcone.

- **Reactant Preparation:** In a suitable flask, dissolve acetophenone (1 equivalent) and 4-methoxybenzaldehyde (1 equivalent) in ethanol.
- **Catalyst Addition:** While stirring the solution at room temperature, slowly add an aqueous solution of sodium hydroxide (e.g., 40% NaOH).^[5]
- **Reaction:** Continue stirring the mixture. The reaction progress can be monitored by the formation of a yellow precipitate. The reaction is typically stirred for several hours (e.g., 4 hours) at room temperature.^[5]
- **Isolation:** Pour the reaction mixture into cold water to precipitate the product fully.
- **Purification:** Collect the solid product by vacuum filtration. Wash the filter cake with cold water until the filtrate is neutral to remove excess NaOH.
- **Drying & Recrystallization:** Dry the crude product. For higher purity, recrystallize from a suitable solvent such as ethanol.

Self-Validating System: The success of the synthesis is validated by the physical properties of the product (melting point of 78-80 °C) and confirmed through the analytical characterization methods described in the next section.

Part 3: Analytical Characterization

A multi-technique approach is essential for the unambiguous structural confirmation and purity assessment of 4-Methoxychalcone.



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Caption: Integrated workflow for chemical analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise structure of the molecule.

- ¹H NMR: The proton NMR spectrum provides definitive structural information.^[10]
 - Aromatic Protons: Multiplets typically appear in the range of δ 7.3-8.1 ppm.
 - Vinyl Protons: The α and β protons on the propenone bridge appear as doublets ($J \approx 15.6$ Hz), characteristic of a trans configuration, around δ 7.4-7.8 ppm.^[10]
 - Methoxy Protons: A sharp singlet for the -OCH₃ group appears around δ 3.8-3.9 ppm.^[12]
- ¹³C NMR: The carbon spectrum complements the proton data.

- Carbonyl Carbon: The C=O carbon signal is found downfield, typically around δ 190 ppm. [\[12\]](#)
- Aromatic & Vinyl Carbons: Signals for the sp^2 hybridized carbons appear between δ 114-145 ppm. [\[12\]](#)
- Methoxy Carbon: The -OCH₃ carbon signal appears around δ 55 ppm. [\[12\]](#)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify key functional groups. [\[13\]](#)

- C=O Stretch: A strong, sharp absorption band around 1660-1670 cm^{-1} is characteristic of the conjugated ketone carbonyl group. [\[12\]](#)
- C=C Stretch: Absorptions around 1600-1610 cm^{-1} correspond to the vinyl and aromatic C=C stretching vibrations. [\[12\]](#)
- C-O Stretch: A distinct band for the aryl-alkyl ether C-O stretch is observed around 1250-1270 cm^{-1} .

Mass Spectrometry (MS)

MS provides information about the molecular weight and fragmentation pattern, confirming the molecular formula.

- Molecular Ion Peak (M^+): In electron ionization (EI-MS), the molecular ion peak is expected at m/z 238, corresponding to the molecular weight of C₁₆H₁₄O₂. [\[12\]](#)[\[14\]](#)
- Key Fragments: Common fragmentation patterns involve cleavages at the bonds adjacent to the carbonyl group, leading to fragments such as the benzoyl cation (m/z 105) and the p-methoxystyryl cation (m/z 133).

High-Performance Liquid Chromatography (HPLC)

HPLC is the standard method for assessing the purity of the synthesized compound and for quantitative analysis. [\[15\]](#)

Experimental Protocol: Reverse-Phase HPLC Analysis

- **System Preparation:** Use a C18 reverse-phase column.
- **Mobile Phase:** Prepare an isocratic or gradient mobile phase, typically a mixture of acetonitrile and water.^[15] The exact ratio should be optimized to achieve good separation and a reasonable retention time.
- **Standard Preparation:** Prepare a stock solution of high-purity 4-Methoxychalcone in the mobile phase (e.g., 1 mg/mL). Prepare a series of calibration standards by serial dilution.^[15]
- **Sample Preparation:** Accurately weigh the synthesized sample and dissolve it in the mobile phase to a known concentration. Filter the solution through a 0.45 µm syringe filter.^[15]
- **Analysis:** Inject the standards and the sample into the HPLC system.
- **Data Processing:** Purity is determined by the percentage of the main peak area relative to the total peak area. Quantification is achieved by constructing a calibration curve from the standards and determining the sample concentration based on its peak area.^[15]

Part 4: Biological Significance and Therapeutic Potential

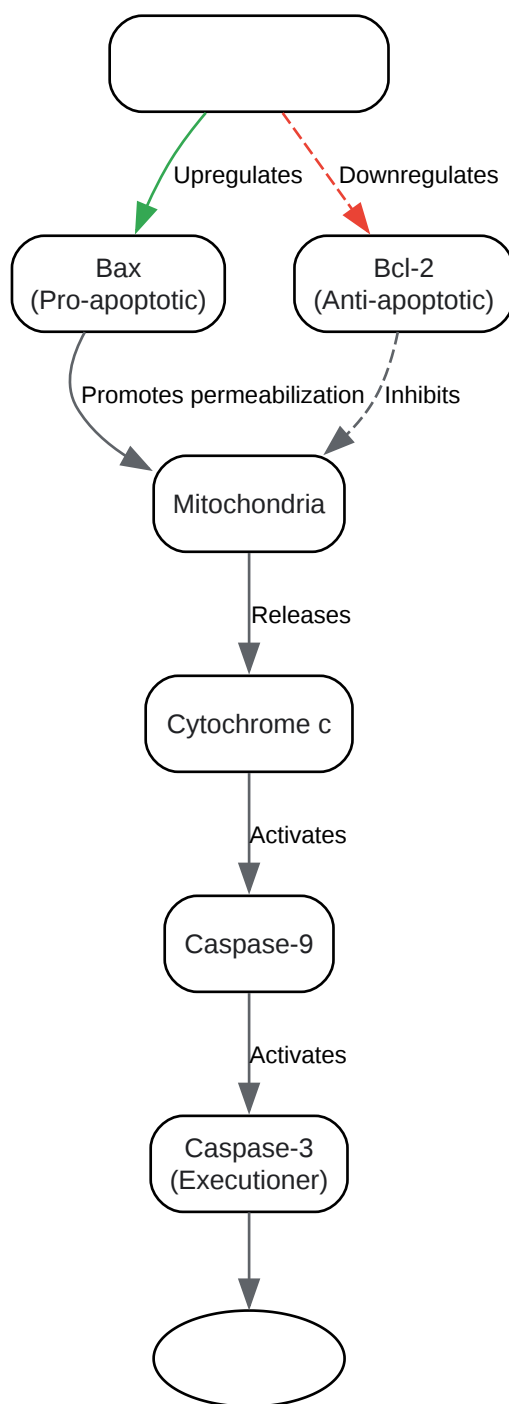
The chalcone scaffold is a cornerstone of medicinal chemistry due to its wide-ranging and potent biological activities.^{[5][7]}

Anticancer Activity

Chalcone derivatives are promising anticancer agents that act through multiple mechanisms.^[7]

- **Apoptosis Induction:** Many chalcones induce programmed cell death (apoptosis) in cancer cells. They can modulate the expression of key regulatory proteins like those in the Bcl-2 family, leading to an increased Bax/Bcl-2 ratio. This promotes the release of cytochrome c from mitochondria, activating the caspase cascade that executes cell death.^[7]
- **Cell Cycle Arrest:** They can halt the proliferation of cancer cells by arresting the cell cycle at various checkpoints.

- Inhibition of Angiogenesis: Some derivatives can inhibit the formation of new blood vessels that tumors need to grow.



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Caption: Chalcone-induced intrinsic apoptosis pathway.

Anti-inflammatory and Antioxidant Properties

Chalcones demonstrate significant anti-inflammatory effects by inhibiting key enzymes like cyclooxygenases (COX) and lipoxygenases (LOX), and by modulating inflammatory signaling pathways such as NF- κ B.[6][7] Their antioxidant activity stems from their ability to scavenge free radicals, which is enhanced by hydroxyl substitutions on the aromatic rings.[16]

Part 5: Safety and Handling

Proper handling of 4-Methoxychalcone is essential for laboratory safety. The following guidelines are based on available Safety Data Sheets (SDS).[17][18][19]

- **Personal Protective Equipment (PPE):** Wear appropriate protective equipment, including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[19][20]
- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust.[17] Avoid contact with skin and eyes.[20] Wash hands thoroughly after handling.[19]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.[17] Keep away from heat, sparks, and open flames as it is a combustible solid.[18]
- **First-Aid Measures:**
 - **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen.[17]
 - **Skin Contact:** Immediately wash off with soap and plenty of water.[17]
 - **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[19]
 - **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center.[17]

Conclusion

4-Methoxychalcone stands as a quintessential example of the chalcone family—a class of compounds that bridges natural product chemistry with modern medicinal science. Its

straightforward synthesis, well-defined chemical properties, and broad spectrum of biological activities make it an invaluable tool for researchers in drug development and chemical biology. The foundational α,β -unsaturated carbonyl system provides a reactive scaffold that continues to be exploited for the creation of novel therapeutic agents targeting a range of human diseases. Future research will undoubtedly continue to uncover new applications and refine the therapeutic potential of this versatile and privileged chemical structure.

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